

# Application of Coranol in Fragrance Chemistry Research

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## Compound of Interest

Compound Name: 4-Cyclohexyl-2-methyl-2-butanol

Cat. No.: B1590949

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Coranol, chemically known as 4-cyclohexyl-2-methylbutan-2-ol, is a key synthetic aroma chemical prized in the fragrance industry for its fresh, floral, and long-lasting scent profile.<sup>[1][2][3]</sup> It serves as a superior alternative to linalool, offering enhanced stability and tenacity in a wide range of product applications.<sup>[2][4][5]</sup> These application notes provide detailed protocols for the evaluation and utilization of Coranol in fragrance chemistry research, catering to professionals in fragrance development, materials science, and sensory analysis.

## Chemical and Physical Properties

Coranol is a colorless liquid with a characteristic floral odor reminiscent of linalool from coriander, with additional rosy and muguet (lily of the valley) facets.<sup>[1][2]</sup> Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
Chemical Name	4-cyclohexyl-2-methylbutan-2-ol	[5][6]
CAS Number	83926-73-2	[2][5][6][7]
Molecular Formula	C11H22O	[2][6][8]
Molecular Weight	170.29 g/mol	[2][6][7]
Appearance	Colorless liquid	[2]
Odor Profile	Floral, fresh, rosy, muguet, slightly metallic	[1][3]
Boiling Point	222.3 °C at 760 mmHg	[6]
Flash Point	>100 °C (>212 °F)	[3][7]
Vapor Pressure	0.00594 Pa at 20°C	[7]
Log P (measured)	3.49	[7]
Stability	Very stable	[2][4][5][7]

## Applications in Fragrance Formulations

Coranol is a versatile ingredient used to impart freshness, volume, and a modern character to fragrances.[1] It is particularly effective in combination with citrus, floral, woody, and musky notes.[1][3] Recommended usage levels vary depending on the application, as detailed in the table below.

Application	Recommended Concentration (AVG - MAX)
Fine Fragrance	2% - 7%
Shampoo	2% - 6%
Shower Gel	2% - 6%
Soap	2% - 6%
Detergent	0.67% - 4%
Softener	2% - 6%
All-Purpose Cleaner (APC)	4% - 14%
Candle	2% - 6%

(Data sourced from manufacturer's technical datasheets)[[7](#)]

## Experimental Protocols

### Protocol 1: Sensory Evaluation of Coranol

This protocol outlines the methodology for the sensory analysis of Coranol to determine its odor profile and intensity.

Objective: To characterize the olfactory properties of Coranol.

Materials:

- Coranol (97% minimum purity)[[5](#)]
- Ethanol (perfumery grade, odorless)
- Glass beakers and stirring rods
- Volumetric flasks and pipettes
- Standard smelling strips

- Odor-free evaluation booths

#### Procedure:

- Sample Preparation: Prepare a 10% solution of Coranol in ethanol.[2] Ensure complete dissolution by gentle stirring. Prepare serial dilutions as required for threshold testing.
- Olfactory Evaluation:
  - Dip a standard smelling strip into the 10% Coranol solution to a depth of 1 cm.
  - Allow the solvent to evaporate for 10-15 seconds.
  - Present the strip to a panel of trained sensory analysts in a controlled, odor-free environment.
  - Panelists should evaluate the odor at different time intervals (e.g., initial, 1 hour, 4 hours, 24 hours) to assess the evolution of the scent and its tenacity.[2]
  - Record odor descriptors using a standardized fragrance vocabulary.

Data Analysis: Compile the odor descriptors and intensity ratings from the sensory panel. Create an odor profile chart to visualize the dominant and subtle scent characteristics of Coranol over time.

## Protocol 2: Substantivity Assessment on Hair and Fabric

This protocol details a method to evaluate the substantivity of Coranol on hair and fabric, which is crucial for its application in shampoos, conditioners, and laundry products.

Objective: To measure the retention of Coranol's scent on hair and fabric after washing and rinsing.

#### Materials:

- Hair swatches (human hair, untreated)
- Fabric swatches (e.g., cotton, polyester)

- Base shampoo and laundry detergent (unfragranced)
- Coranol
- Controlled washing and drying apparatus
- Sensory panel

#### Procedure:

- Sample Preparation: Incorporate Coranol into the unfragranced shampoo and detergent bases at a concentration of 2-6%.<sup>[7]</sup>
- Washing and Rinsing:
  - Hair: Wash the hair swatches with the Coranol-containing shampoo under standardized conditions (water temperature, washing time, rinsing time).
  - Fabric: Wash the fabric swatches with the Coranol-containing detergent in a laboratory-scale washing machine.
- Drying: Dry the swatches under controlled conditions (e.g., line drying, tumble drying).
- Sensory Evaluation:
  - Present the dried swatches to a sensory panel at specified time intervals (e.g., immediately after drying, 24 hours, 48 hours).
  - Panelists rate the intensity of the Coranol scent on a labeled magnitude scale.

Data Analysis: Plot the mean scent intensity ratings against time for both hair and fabric to determine the substantivity profile of Coranol.

## Protocol 3: Stability Testing in a Cosmetic Formulation

This protocol describes the methodology for assessing the chemical stability of Coranol in a representative cosmetic formulation.

Objective: To evaluate the stability of Coranol in a cosmetic product under accelerated aging conditions.

Materials:

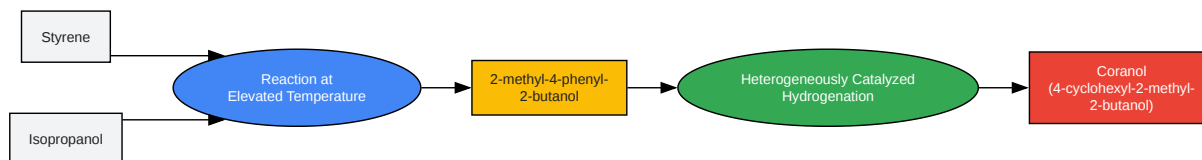
- Coranol
- Selected cosmetic base (e.g., lotion, shower gel)
- pH meter
- Viscometer
- Gas Chromatography-Mass Spectrometry (GC-MS)
- Climate chambers

Procedure:

- Formulation: Prepare the cosmetic formulation with a known concentration of Coranol.
- Initial Analysis: Perform initial measurements of the product's properties, including pH, viscosity, color, and a GC-MS analysis to determine the initial concentration of Coranol.
- Accelerated Stability Testing:
  - Store samples of the product in climate chambers under various conditions (e.g., 40°C/75% RH, 50°C, cycling temperatures).
  - At specified time points (e.g., 1, 2, 3 months), remove samples and allow them to equilibrate to room temperature.
- Analysis of Aged Samples:
  - Re-measure the pH, viscosity, and color of the aged samples.
  - Perform GC-MS analysis to quantify the concentration of Coranol and identify any potential degradation products.

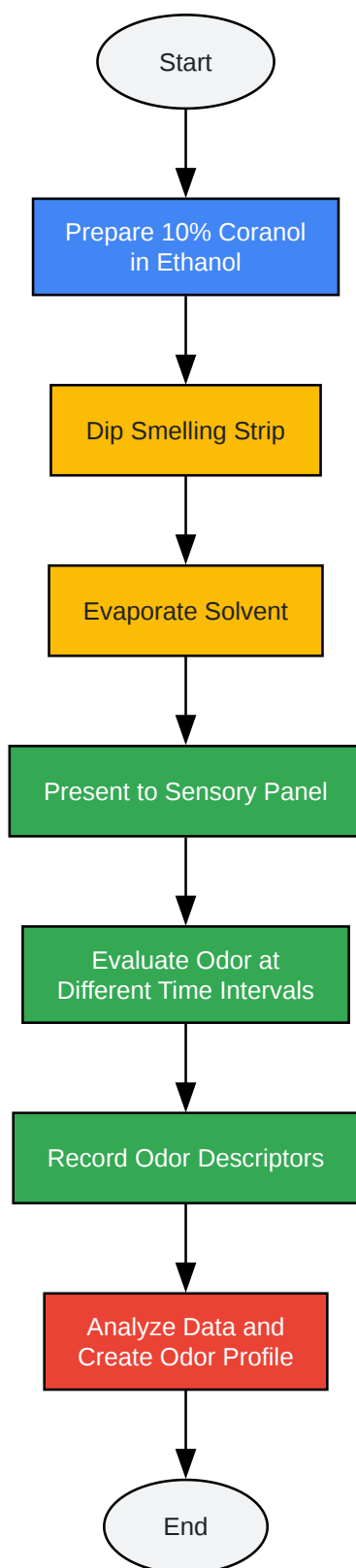
Data Analysis: Compare the physical and chemical properties of the aged samples to the initial measurements. A significant change in properties or a decrease in the concentration of Coranol indicates instability.

## Visualizations



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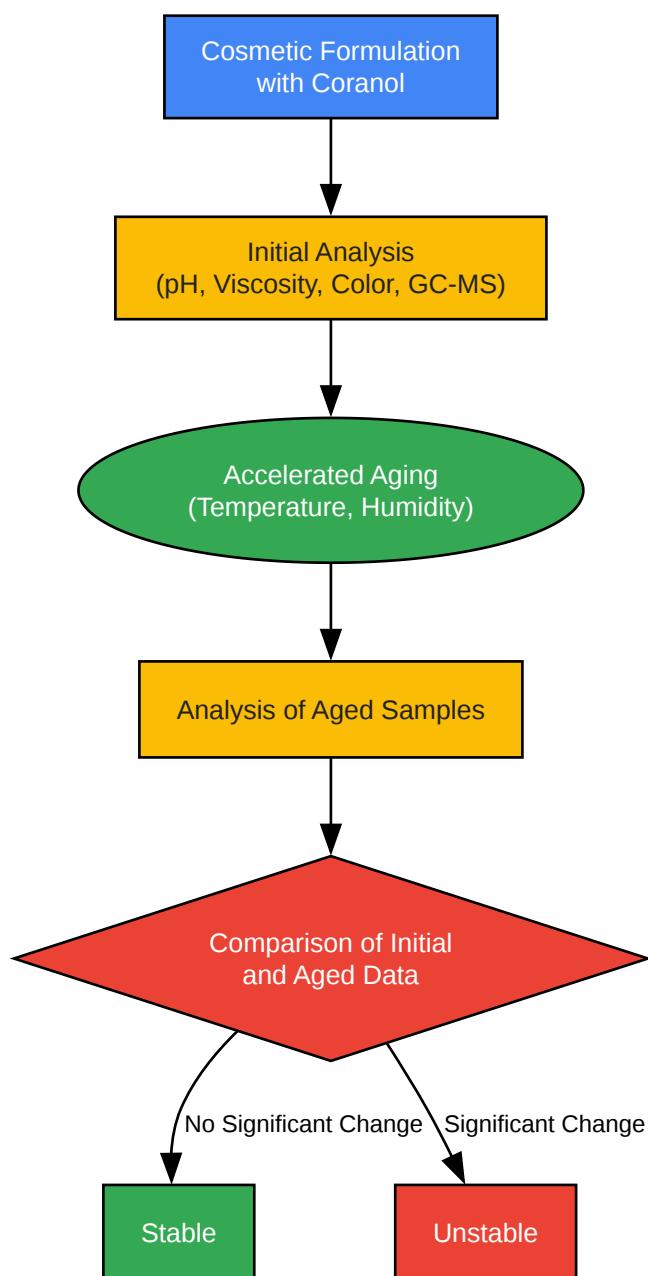
Caption: Synthesis pathway of Coranol.



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Caption: Workflow for sensory evaluation of Coranol.





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Caption: Logical flow for stability testing of Coranol.

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## References

- 1. fraterworks.com [fraterworks.com]
- 2. Perfumers Apprentice - Coranol (Firmenich) \*\* [shop.perfumersapprentice.com]
- 3. coranol (Firmenich), 83926-73-2 [thegoodscentcompany.com]
- 4. perfumersworld.com [perfumersworld.com]
- 5. pellwall.com [pellwall.com]
- 6. Page loading... [guidechem.com]
- 7. CORANOL [firmenich.com]
- 8. wap.guidechem.com [wap.guidechem.com]
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